

# An In-depth Technical Guide to the Safe Handling of Oxolane;trideuterioborane

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## Compound of Interest

Compound Name: Oxolane;trideuterioborane

Cat. No.: B15088768

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For researchers, scientists, and drug development professionals, the safe and effective use of reactive reagents is paramount. **Oxolane;trideuterioborane**, a deuterated borane-tetrahydrofuran complex, is a valuable tool in synthetic chemistry, particularly for the introduction of deuterium labels. However, its reactivity also necessitates stringent safety and handling protocols. This guide provides a comprehensive overview of the hazards, precautions, and procedures required for the safe management of this reagent in a laboratory setting.

## Hazard Identification and Classification

**Oxolane;trideuterioborane**, as a solution in tetrahydrofuran (THF), presents a multi-faceted hazard profile. It is a highly flammable liquid and vapor that reacts violently with water to release flammable gases, which can ignite spontaneously.<sup>[1][2][3]</sup> The substance is harmful if swallowed, can cause serious eye damage, and may lead to respiratory irritation, drowsiness, or dizziness.<sup>[1]</sup> Furthermore, it is suspected of causing cancer.<sup>[1][4]</sup>

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.<sup>[1]</sup>
- H260: In contact with water releases flammable gases which may ignite spontaneously.<sup>[1]</sup>
- H302: Harmful if swallowed.<sup>[1]</sup>
- H318: Causes serious eye damage.<sup>[1]</sup>

- H335: May cause respiratory irritation.[1]
- H336: May cause drowsiness or dizziness.[1]
- H351: Suspected of causing cancer.[1]

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Oxolane;trideuterioborane** is essential for its safe handling. The data presented below is for the analogous non-deuterated borane-tetrahydrofuran complex, which is expected to have very similar properties.

Property	Value
Appearance	Colorless liquid
Odor	Ethereal
Molecular Formula	C <sub>4</sub> H <sub>8</sub> D <sub>3</sub> BO
Molecular Weight	88.96 g/mol
Boiling Point	~66 °C / 150.8 °F
Melting Point	-108 °C / -162.4 °F
Flash Point	-21.7 °C / -7.1 °F
Autoignition Temperature	103 °C / 217.4 °F
Specific Gravity	0.876
Vapor Pressure	145 mmHg @ 20 °C
Solubility	Reacts with water

Note: Data is for the non-deuterated Borane-tetrahydrofuran complex and is sourced from multiple safety data sheets.[3][4][5]

## Safe Handling and Storage

Strict adherence to proper handling and storage procedures is critical to mitigate the risks associated with **Oxolane;trideuterioborane**.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this reagent.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.[6]
Hand Protection	Compatible chemical-resistant gloves (e.g., butyl rubber, Viton®). Gloves must be inspected prior to use and disposed of properly after.[6]
Skin and Body Protection	Flame-retardant lab coat, long pants, and closed-toe shoes. An apron and/or additional protective clothing may be necessary depending on the scale of the operation.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a fume hood or if ventilation is inadequate.

## Engineering Controls

All work with **Oxolane;trideuterioborane** must be conducted in a well-ventilated chemical fume hood.[1] The fume hood should have a certified face velocity of 80-120 feet per minute. An inert atmosphere (e.g., nitrogen or argon) is necessary for all transfers and reactions to prevent contact with air and moisture.[1][2] Use of a glovebox is recommended for larger quantities or prolonged manipulations.

## Storage

Store containers in a cool, dry, and well-ventilated area designated for flammable liquids. The recommended storage temperature is 2-8 °C.[1] Containers must be kept tightly closed and stored under an inert gas.[1] Protect from sources of ignition, heat, and direct sunlight.[1] It is crucial to prevent contact with water.[1]

## Experimental Protocols

The following protocols provide a general framework for the safe handling and use of **Oxolane;trideuterioborane** in a laboratory setting. These should be adapted to the specific requirements of the planned experiment.

### General Handling and Dispensing Protocol

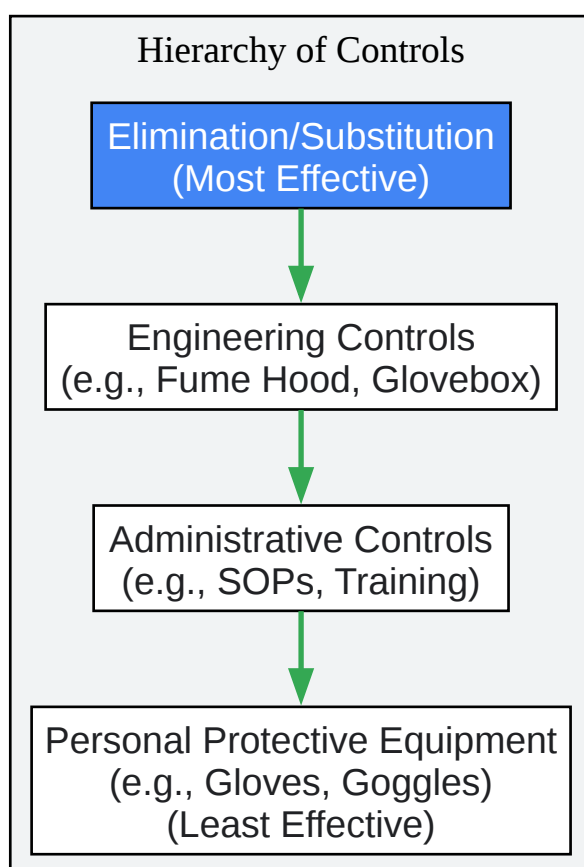
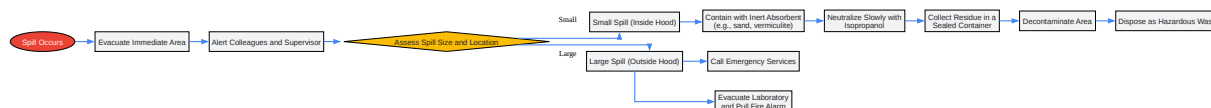
- Preparation:
  - Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.
  - Gather all necessary PPE and ensure it is in good condition.
  - Assemble and dry all glassware in an oven and cool under a stream of inert gas.
  - Have an appropriate quenching agent (e.g., isopropanol) and a Class D fire extinguisher readily available.
- Inert Atmosphere Transfer:
  - Use standard Schlenk line or glovebox techniques for all transfers.
  - To withdraw the reagent from a Sure/Seal™ bottle, use a clean, dry syringe or cannula that has been purged with inert gas.
  - Puncture the septum with the needle and pressurize the bottle slightly with inert gas.
  - Withdraw the desired volume of the solution.
  - Remove the syringe and immediately insert the needle into the reaction vessel under a positive pressure of inert gas.
  - Slowly add the reagent to the reaction mixture.
- Reaction Quenching:
  - Upon completion of the reaction, the excess **Oxolane;trideuterioborane** must be quenched safely.

- Cool the reaction mixture in an ice bath.
- Slowly and carefully add a quenching agent such as isopropanol or methanol, dropwise, while maintaining an inert atmosphere. Be prepared for gas evolution (hydrogen).
- Once the initial vigorous reaction has subsided, water can be slowly added to complete the quench.

## Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary to prevent injury and property damage.

Spill Response Workflow



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